

A Comprehensive Technical Guide to 2,4-Dimethyl-3-hexanone

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,4-Dimethyl-3-hexanone**, a significant ketone in organic synthesis and various research applications. This document outlines its chemical and physical properties, spectroscopic data, synthesis protocols, and its role in scientific research.

Nomenclature and Chemical Identity

The compound is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) guidelines.

Identifier	Value
IUPAC Name	2,4-dimethylhexan-3-one[1][2][3]
CAS Number	18641-70-8[1][2][4]
Molecular Formula	C ₈ H ₁₆ O[1][2][5]
Molecular Weight	128.21 g/mol [3][5]
Canonical SMILES	<chem>CCC(C)C(=O)C(C)C</chem> [2][3]
InChI Key	PZAPVPGZDHJUTO-UHFFFAOYSA-N[2][3][4]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,4-Dimethyl-3-hexanone**.

Property	Value
Density	0.809 g/cm ³ [4] [6]
Boiling Point	149.6 °C at 760 mmHg [4] [6]
Flash Point	34.2 °C [4] [6]
Vapor Pressure	3.99 mmHg at 25°C [4] [6]
Refractive Index	1.407 [4]
LogP	2.25760 [4] [6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,4-Dimethyl-3-hexanone**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR spectral data is available for **2,4-Dimethyl-3-hexanone**, which is essential for determining the carbon framework of the molecule.[\[3\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum of **2,4-Dimethyl-3-hexanone** shows characteristic absorption bands that confirm the presence of its functional groups.[\[7\]](#)[\[8\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available and provides information about the mass-to-charge ratio of the molecule and its fragments, aiding in its identification.[\[3\]](#)[\[7\]](#)

Synthesis Protocols

Several synthetic routes have been established for the preparation of **2,4-Dimethyl-3-hexanone**. Two common methods are detailed below.

4.1. Grignard Reaction followed by Oxidation

This method involves the reaction of a Grignard reagent with an aldehyde to form a secondary alcohol, which is subsequently oxidized to the target ketone.^[5]

Experimental Protocol:

- **Grignard Reagent Formation:** Prepare sec-butylmagnesium bromide by reacting sec-butyl bromide with magnesium turnings in anhydrous diethyl ether under an inert atmosphere.
- **Grignard Reaction:** Cool the Grignard reagent in an ice bath and add isobutyraldehyde dropwise with continuous stirring. The reaction is exothermic and should be controlled to maintain a low temperature.
- **Work-up:** After the addition is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with diethyl ether. Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain 2,4-dimethyl-3-hexanol.
- **Oxidation:** Dissolve the crude 2,4-dimethyl-3-hexanol in a suitable solvent like acetone. Add Jones reagent (a solution of chromium trioxide in sulfuric acid) dropwise at 0 °C. Monitor the reaction by thin-layer chromatography (TLC).
- **Purification:** Once the reaction is complete, quench with isopropanol, dilute with water, and extract with diethyl ether. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate. Purify the resulting crude **2,4-Dimethyl-3-hexanone** by fractional distillation.

4.2. Oxidation of 2,4-Dimethyl-3-hexanol

A direct oxidation of the corresponding secondary alcohol provides a straightforward route to **2,4-Dimethyl-3-hexanone**.^[5]

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4-dimethyl-3-hexanol in an aqueous acidic medium, such as a solution

of sulfuric acid.

- **Oxidation:** While stirring, add an oxidizing agent like potassium permanganate or chromic acid portion-wise to the solution.^[5] The reaction mixture will typically change color, indicating the progress of the oxidation.
- **Monitoring:** Monitor the reaction progress using TLC or gas chromatography (GC).
- **Work-up and Purification:** After the starting material is consumed, neutralize the excess oxidizing agent (e.g., with sodium bisulfite for permanganate). Extract the product with an organic solvent such as diethyl ether. Wash the organic layer with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be purified by distillation.

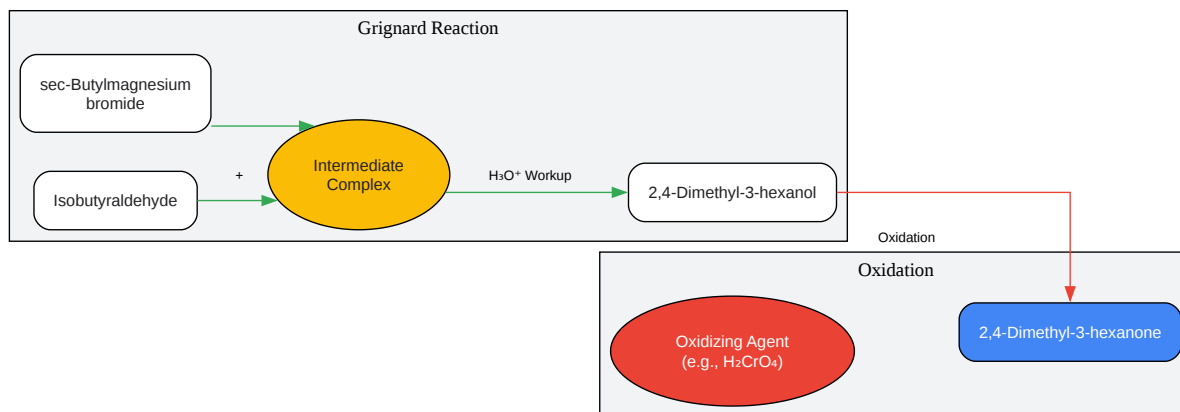
Applications in Research and Drug Development

2,4-Dimethyl-3-hexanone serves as a valuable compound in several areas of chemical research:

- **Enzyme Substrate:** It is utilized as a substrate in enzyme-catalyzed reactions to investigate the activity of various oxidoreductases.^[5]
- **Pharmaceutical Intermediate:** The reactivity of its carbonyl group makes it a potential intermediate in the synthesis of more complex pharmaceutical compounds.^[5]
- **Derivatization:** The carbonyl group can undergo nucleophilic substitution reactions to form a variety of ketone adducts, which can be tailored for applications in catalysis, materials science, and medicinal chemistry.^[5]
- **Stereochemical Studies:** The reduction of the carbonyl group to its corresponding alcohol, 2,4-Dimethyl-3-hexanol, creates a new stereocenter. Controlling the stereochemistry of this reduction is important for the synthesis of specific stereoisomers of biologically active molecules.^[5]

Synthesis Pathway Diagram

The following diagram illustrates the synthesis of **2,4-Dimethyl-3-hexanone** via the Grignard reaction and subsequent oxidation.



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Caption: Synthesis of **2,4-Dimethyl-3-hexanone**.

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